

# Application Notes and Protocols for Membrane Potential Assays Using PF-06649298

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## Compound of Interest

Compound Name: PF-06649298

Cat. No.: B15584463

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## Introduction

**PF-06649298** is a potent and selective inhibitor of the sodium-coupled citrate transporter (NaCT), also known as Solute Carrier Family 13 Member 5 (SLC13A5). This transporter facilitates the uptake of citrate from the extracellular space into cells, playing a crucial role in cellular metabolism, particularly in lipogenesis and energy regulation. Inhibition of SLC13A5 is a promising therapeutic strategy for metabolic diseases. These application notes provide detailed protocols for utilizing **PF-06649298** in membrane potential assays to functionally characterize its inhibitory activity on SLC13A5.

## Mechanism of Action

**PF-06649298** functions as an allosteric, state-dependent inhibitor of the human SLC13A5 transporter.<sup>[1]</sup> Its inhibitory potency is significantly enhanced in the presence of citrate, indicating that the inhibitor preferentially binds to a specific conformational state of the transporter that is induced or stabilized by citrate binding.<sup>[1]</sup> Rather than directly blocking the citrate binding site in its resting state, **PF-06649298** is thought to lock the transporter in an inward-facing conformation, thereby preventing the release of sodium ions and arresting the transport cycle.<sup>[1]</sup>

## Data Presentation

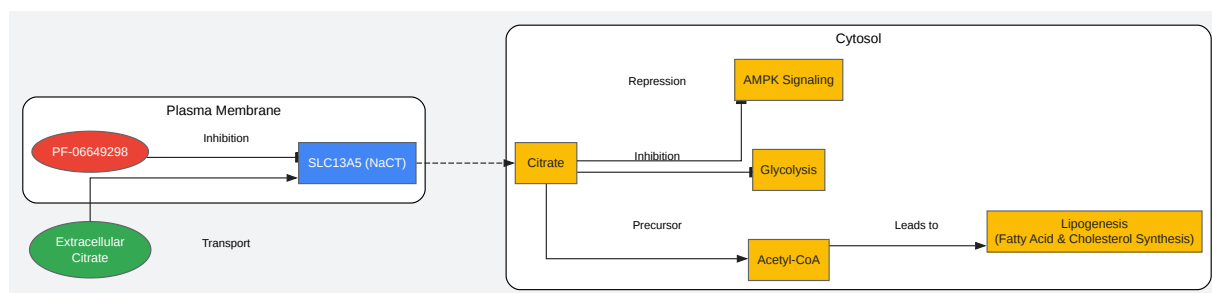
The inhibitory activity of **PF-06649298** has been quantified across various cell lines and transporter subtypes. The following table summarizes the half-maximal inhibitory concentration (IC50) values for **PF-06649298**.

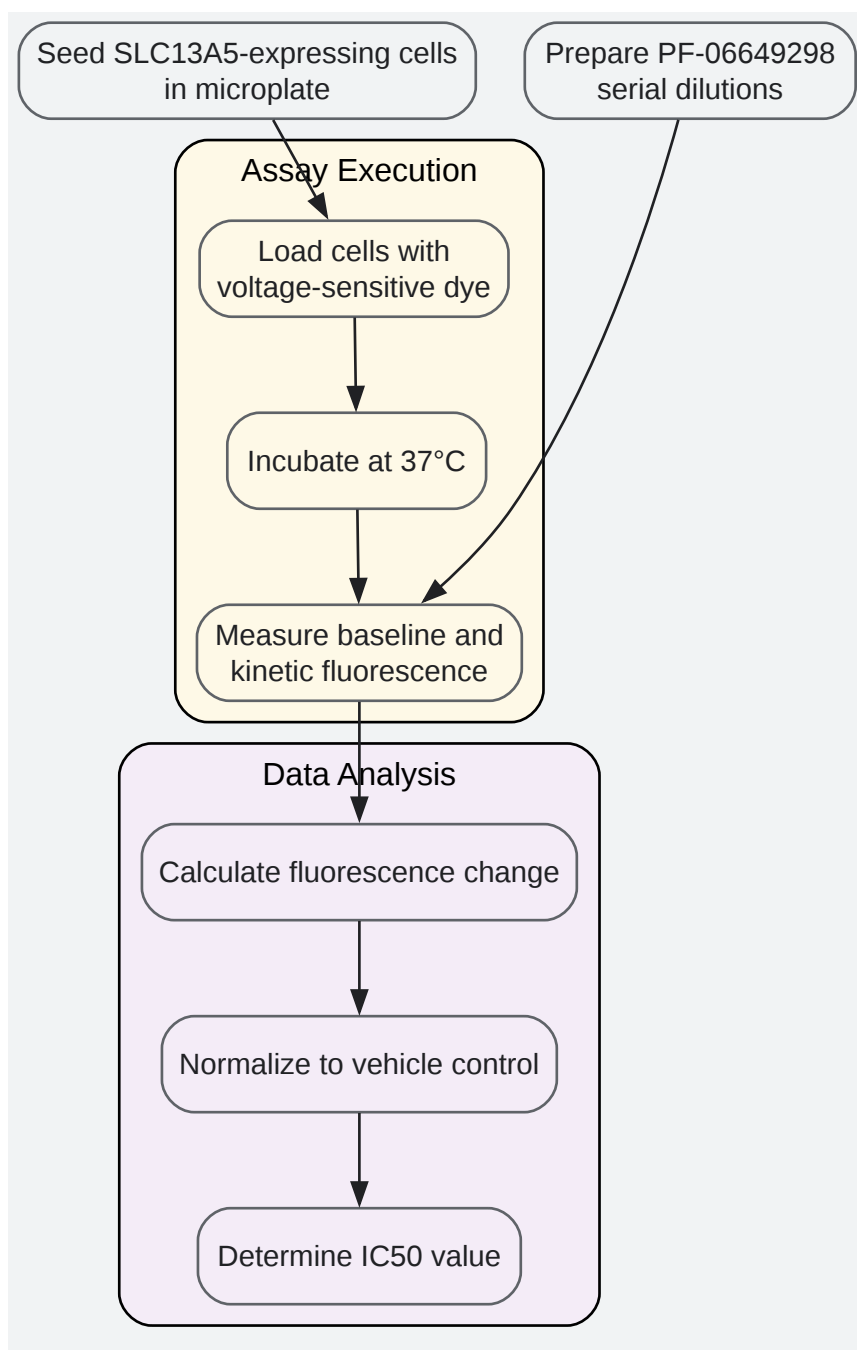
Cell Line/Target	Species	IC50
HEK293 cells expressing NaCT	Human	408 nM
Human Hepatocytes	Human	16.2 $\mu$ M
Mouse Hepatocytes	Mouse	4.5 $\mu$ M
HEK293 cells expressing NaDC1	Human	>100 $\mu$ M
HEK293 cells expressing NaDC3	Human	>100 $\mu$ M

Data compiled from multiple sources.

## Signaling Pathway

The inhibition of SLC13A5 by **PF-06649298** has significant downstream effects on cellular metabolism. By blocking the entry of extracellular citrate, **PF-06649298** impacts pathways that rely on cytosolic citrate as a precursor or regulator.





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## References

- 1. mdpi.com [mdpi.com]
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